

# Optimizing the performance of quinacridone-based solar cells

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## Compound of Interest

Compound Name: Quinacridone  
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## Technical Support Center: Quinacridone-Based Solar Cells

This guide provides troubleshooting advice and frequently asked questions for researchers and scientists working on the optimization of **quinacridone**-based organic solar cells (OSCs).

## Troubleshooting Guide

This section addresses common problems encountered during the fabrication and characterization of **quinacridone**-based solar cells, offering potential causes and solutions.

### Issue 1: Low Power Conversion Efficiency (PCE)

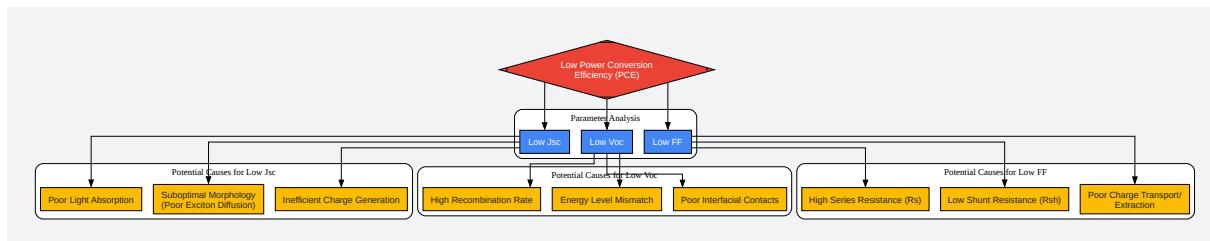
A low PCE is a general indicator that one or more key photovoltaic parameters—short-circuit current ( $J_{sc}$ ), open-circuit voltage ( $V_{oc}$ ), or fill factor (FF)—are suboptimal.

**Q:** My device has a very low overall efficiency. What are the first steps to diagnose the problem?

**A:** A low PCE can result from issues in charge generation, transport, or extraction. The first step is to **analyze** the individual J-V curve parameters ( $J_{sc}$ ,  $V_{oc}$ , and FF) to pinpoint the primary loss mechanism.

- Low Short-Circuit Current ( $J_{sc}$ ): Suggests problems with light absorption or charge generation.
- Low Open-Circuit Voltage ( $V_{oc}$ ): Often related to energy level misalignment, high charge recombination, or degradation at the interfaces.
- Low Fill Factor (FF[2]): Typically indicates high series resistance, low shunt resistance, or poor charge extraction due to suboptimal morphology.

Below is a troubleshooting flowchart to diagnose the root cause of low PCE.



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Fig 1. Troubleshooting flowchart for low power conversion efficiency.

## Issue 2: Poor Active Layer Morphology

The nanoscale morphology of the bulk heterojunction (BHJ) blend is critical for efficient device operation, influencing exciton dissociation, charge transport, and collection.

Q: How can I improve the morphology of the **quinacridone**:acceptor blend?

A: Controlling the film morphology involves several strategies, primarily related to the solution processing conditions. Key methods include solvent selection, the use of solvent additives, and post-deposition treatments like thermal annealing.

- Solvent Additives:[6][7] High-boiling-point additives, such as 1,8-diiodooctane (DIO), can help control the drying kinetics of the film. This allows more time for[2][8] the donor and acceptor materials to phase-separate into appropriately sized domains, which is crucial for efficient charge generation and transport. However, the effect of an[8] additive can be highly system-dependent.
- \*\*Thermal Annealing:[9] Heating the film after deposition can promote molecular ordering and improve the crystallinity of the domains. This process can enhance [10][11]charge mobility but must be optimized carefully, as excessive annealing can lead to overly large domains, which hinders exciton dissociation.
- Solvent Vapor Annealing:[8][11]: Exposing the film to a solvent atmosphere can also be used to control morphology, offering a different kinetic pathway for phase separation compared to thermal annealing.

## Issue 3: High Series Resistance or Low Shunt Resistance

Q: My device shows a low Fill Factor (FF). How do I determine if it's due to series (Rs) or shunt (Rsh) resistance issues?

A: The shape of the J-V curve provides clues.

- High Series Resistance (Rs): The slope of the J-V curve near the open-circuit voltage (Voc) will be shallow. This can be caused by poor electrical contacts at the interfaces, high bulk resistance of the active or transport layers, or a thick active layer.

- Low Shunt Resistance (R<sub>sh</sub>): The slope of the J-V curve near the short-circuit current (J<sub>sc</sub>) will be steep. This is often due to leakage currents or "shorts" in the device, where the anode and cathode are not perfectly isolated.

## Frequently Asked Questions (FAQs)

Q1: What is a typical device architecture for a **quinacridone**-based solar cell?

A1: A common conventional device structure is: ITO / PEDOT:PSS / **Quinacridone**-based polymer:Acceptor / Electron Transport Layer (e.g., PDINN) / Ag (or Al). In this stack, ITO is the transparent anode, PEDOT:PSS acts as the hole transport layer (HTL), the **quinacridone** blend is the photoactive layer, PDINN is an electron transport layer (ETL), and Silver (Ag) is the cathode.

Q2: What are common acceptor materials to blend with **quinacridone**-based donors?

A2: Both fullerene and non-fullerene acceptors (NFAs) are used. Historically, fullerene derivatives like PC71BM were common. More recently, NFAs such as IT-M or Y6-BO-4Cl have been shown to yield higher efficiencies in combination with **quinacridone**-based polymers.

Q3: How do solvent additives like DIO impact device performance?

A3: Additives like 1,8-diiodooctane (DIO) can significantly influence the active layer morphology. They often lead to an increase in crystallinity and better-defined phase separation, which improves carrier mobility. This typically results in an increased short-circuit current (J<sub>sc</sub>) and fill factor (FF). The table below summarizes the effect of DIO on a PBDB-T:ITIC based non-fullerene solar cell, which demonstrates a common trend observed in organic solar cells.

## Data on Processing Additive Effects

Condition	V <sub>oc</sub> (V)	J <sub>sc</sub> (mA/cm <sup>2</sup> )	FF (%)	PCE (%)	Reference
Without DIO	0.88	7.91	58	4.03	
With DIO	0.91	8.3 <sup>[2]</sup>	65	4.97	

Q4: What is the purpose of thermal annealing and what are typical conditions?

A4: Thermal annealing is a post-processing step used to optimize the active layer morphology by providing thermal energy for molecular rearrangement. This can improve material<sup>[6][11]</sup> crystallinity and phase separation, leading to better charge transport and higher efficiency. Optimal annealing temperatures and times are highly dependent on the specific materials used but often range from 80°C to 150°C for several minutes. Over-annealing can be detrimental, causing excessive phase separation that reduces performance.

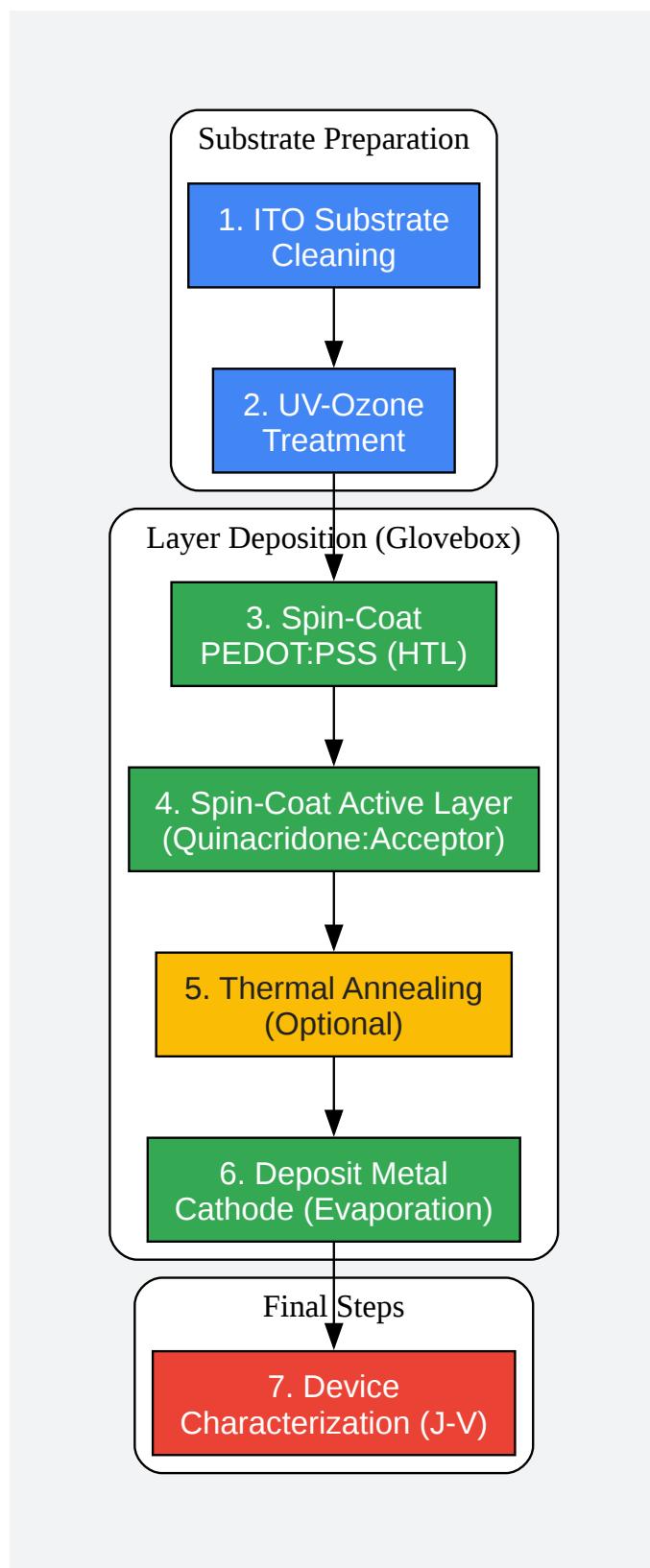
## Experimental Protocol<sup>[11]</sup>s & Visualizations

### Protocol 1: Standard Device Fabrication Workflow

This protocol outlines a general procedure for fabricating a **quinacridone**-based solar cell in a conventional architecture.

- Substrate Cleaning: Sequentially clean patterned ITO-coated glass substrates in ultrasonic baths of detergent, deionized water, acetone, and isopropanol.
- UV-Ozone Treatment: Treat the cleaned substrates with UV-Ozone for 15-20 minutes to improve the wettability and work function of the ITO surface.
- Hole Transport Layer<sup>[14]</sup> (HTL) Deposition: Spin-coat a filtered PEDOT:PSS solution onto the ITO substrate. Anneal the film according to the manufacturer's specifications (e.g., 120-150°C for 10-15 minutes in air).
- Active Layer Preparation & Deposition:
  - Prepare a solution of the **quinacridone**-based polymer and the chosen acceptor (e.g., PC71BM or an NFA) in a suitable solvent like chloroform or chlorobenzene.
  - If using an additive (e.g., DIO), add it to the solution (typically 0.5-3% by volume).
  - Transfer the substrates and solution into an inert atmosphere (glovebox).
  - Spin-coat the active layer blend onto the HTL.

- Post-Processing (Optional): If required, perform thermal annealing on a hotplate inside the glovebox at an optimized temperature and duration.
- Cathode Deposition: Deposit the metal cathode (e.g., Al or Ag) via thermal evaporation under high vacuum (<10<sup>-6</sup> Torr). The thickness is typically around 80-100 nm.



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Fig 2. General experimental workflow for device fabrication.

## Energy Level Diagram

For efficient charge separation and transport, the energy levels of the different layers must be properly aligned. The highest occupied molecular orbital (HOMO) of the donor should be higher than that of the acceptor, and the lowest unoccupied molecular orbital (LUMO) of the acceptor should be lower than that of the donor.

Fig 3. Example energy level diagram for a **quinacridone**-based solar cell.

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